

# 2-Methoxy-3,4-dimethylphenol molecular weight and formula

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## Compound of Interest

Compound Name: **2-Methoxy-3,4-dimethylphenol**

Cat. No.: **B096008**

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## An In-depth Technical Guide to **2-Methoxy-3,4-dimethylphenol**

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's molecular characteristics is fundamental. This guide provides the core molecular information for **2-Methoxy-3,4-dimethylphenol**.

## Molecular and Physical Data

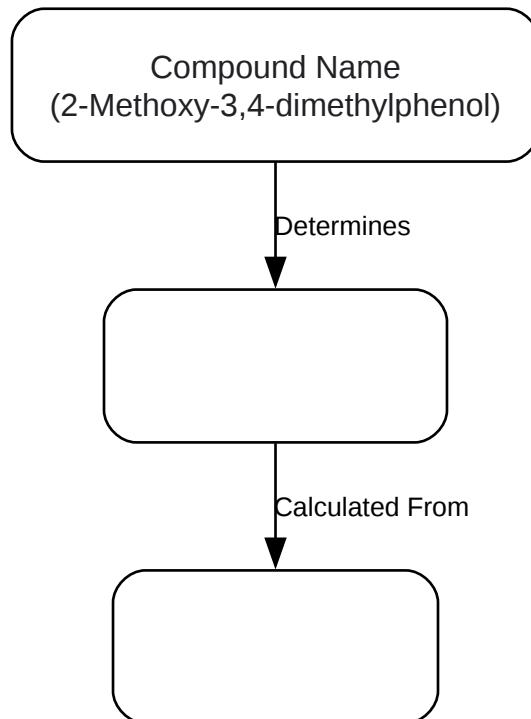
The chemical structure of **2-Methoxy-3,4-dimethylphenol** defines its molecular formula and weight. Comprised of a phenol backbone with methoxy and dimethyl substitutions, its properties are derived from the elemental composition.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	152.19 g/mol
IUPAC Name	2-Methoxy-3,4-dimethylphenol

While direct experimental data for **2-Methoxy-3,4-dimethylphenol** is not readily available in the provided search results, its molecular formula and weight are identical to its isomer, 4-Methoxy-2,3-dimethylphenol.<sup>[1]</sup> The properties of isomers are typically closely related.

# Logical Structure of Compound Information

The relationship between the compound's name and its fundamental chemical data can be visualized as a direct logical flow.



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## References

- 1. 4-Methoxy-2,3-dimethylphenol | C9H12O2 | CID 10931625 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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